

An In-depth Technical Guide to the Safe Handling of Octanoic Anhydride

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Compound of Interest

Compound Name: *Octanoic anhydride*

Cat. No.: *B1584505*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **octanoic anhydride** (CAS No. 623-66-5), a reactive chemical intermediate used in various synthetic processes within research and drug development. Adherence to the following protocols and precautions is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

Octanoic anhydride is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3]} It may also be corrosive to metals.^{[2][4]} Due to its reactivity, particularly with moisture, appropriate handling measures are essential to minimize exposure and ensure stability.^[3]

GHS Classification:

- Skin Corrosion/Irritation: Category 1B^[1]
- Serious Eye Damage/Eye Irritation: Category 1^[1]
- Corrosive to Metals: Category 1^[4]

Signal Word: Danger^[1]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[1\]](#)
- H290: May be corrosive to metals.[\[4\]](#)

Physical and Chemical Properties

Octanoic anhydride is a colorless to pale yellow liquid with a distinctive fatty odor.[\[5\]](#) It is soluble in organic solvents but has limited solubility in water.[\[5\]](#)

Property	Value	Reference(s)
CAS Number	623-66-5	[5]
Molecular Formula	C ₁₆ H ₃₀ O ₃	[5]
Molecular Weight	270.41 g/mol	[6]
Appearance	Colorless to pale yellow clear liquid	[5]
Melting Point	-1 °C (30 °F)	[2] [7]
Boiling Point	285 °C (545 °F)	[7]
Specific Gravity	0.91	[8]
Flash Point	142 °C (288 °F)	[4]
Solubility	Soluble in organic solvents, limited solubility in water.	[5]

Exposure Controls and Personal Protective Equipment

To minimize exposure to **octanoic anhydride**, it is crucial to implement appropriate engineering controls and utilize personal protective equipment (PPE).

Control Parameter	Recommendation	Reference(s)
Engineering Controls	Work in a well-ventilated area, preferably under a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.	[3]
Eye/Face Protection	Wear chemical safety goggles and a face shield.	[3]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile or butyl rubber), a flame-resistant laboratory coat, and closed-toe shoes.	[6]
Respiratory Protection	If working outside a fume hood or if vapors are not adequately controlled, use a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors.	[2][9]

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mist.[3]
- Keep away from heat, sparks, and open flames.[3]
- Use only non-sparking tools.[7]
- Ground/bond container and receiving equipment to prevent static discharge.[7]

- Handle under an inert atmosphere (e.g., argon or nitrogen) as the material is moisture-sensitive.[2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and moisture.[3]
- Store in a corrosive-resistant container.[2]

Emergency Procedures

First-Aid Measures

Exposure Route	Protocol	Reference(s)
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them water or milk to drink. Seek immediate medical attention.	[1]

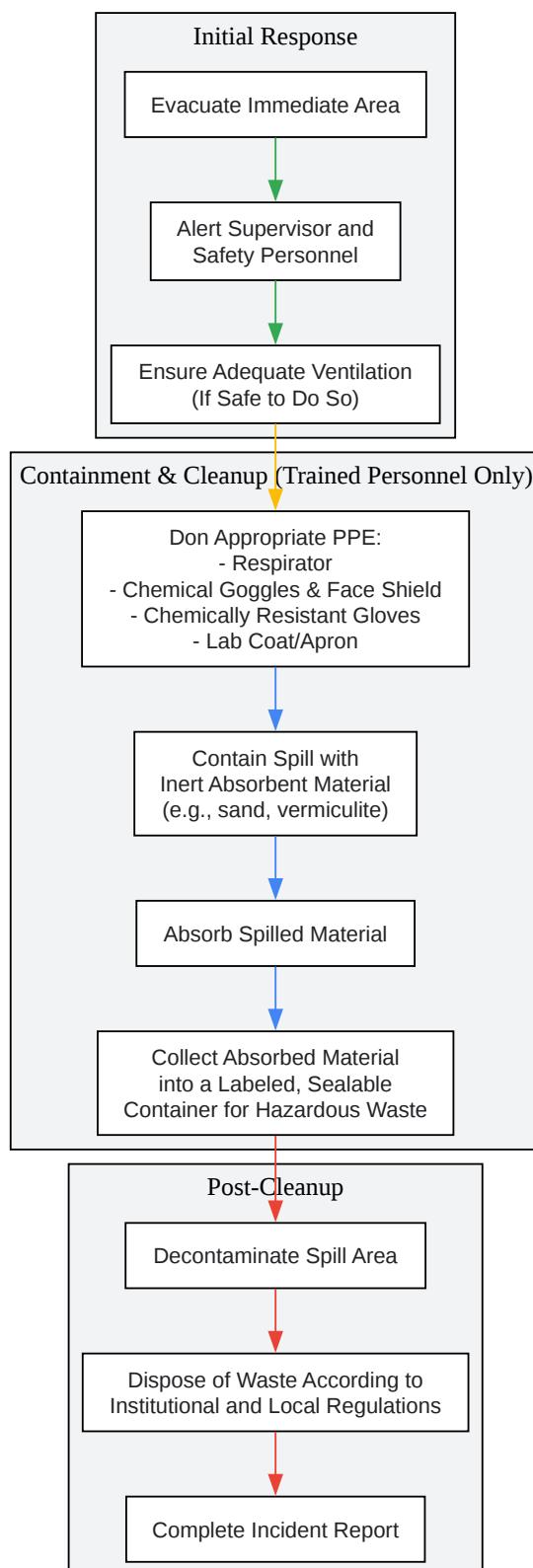
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2] Water spray can be used to cool containers.
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[2]
- Specific Hazards: Thermal decomposition may produce carbon monoxide and carbon dioxide.[3]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

Accidental Release Measures

The following workflow should be followed in the event of a spill:



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Workflow for handling an **octanoic anhydride** spill.

Stability and Reactivity

- Reactivity: Reacts with water to form octanoic acid. This reaction can be vigorous.
- Chemical Stability: Stable under recommended storage conditions.^[3] It is sensitive to moisture.^[8]
- Possibility of Hazardous Reactions: Hazardous polymerization will not occur.^[3]
- Conditions to Avoid: Heat, flames, ignition sources, and exposure to moisture.^[3]
- Incompatible Materials: Strong oxidizing agents, strong bases, and metals.^[3]
- Hazardous Decomposition Products: Carbon oxides (CO, CO₂) upon combustion.^[3]

Toxicological Information

Detailed quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **octanoic anhydride** are not readily available in the reviewed literature. The primary toxicological concern is its corrosive nature.

Effect	Description	Reference(s)
Acute Toxicity	No specific LD50 or LC50 data available for octanoic anhydride. The primary hazard is severe burns upon contact.	[3]
Skin Corrosion/Irritation	Causes severe skin burns and irritation.	[1][2]
Eye Damage/Irritation	Causes serious, potentially permanent, eye damage.	[1][2]
Respiratory Irritation	Vapors and mists can cause irritation and chemical burns to the respiratory tract.	[2]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	[10]
Sensitization	No information available.	[3]

Experimental Protocols

Protocol for Dispensing Octanoic Anhydride

- Preparation:
 - Ensure a chemical fume hood is operational and the sash is at the appropriate height.
 - Verify that a compatible fire extinguisher, safety shower, and eyewash station are accessible.
 - Don all required PPE: chemical safety goggles, face shield, chemically resistant gloves, and a lab coat.
 - Place an absorbent, chemical-resistant liner on the work surface inside the fume hood.
- Procedure:

- Ground the **octanoic anhydride** container and the receiving vessel to prevent static discharge.
- Slowly open the container, being mindful of any potential pressure buildup. If storing under an inert atmosphere, ensure proper procedures are followed to maintain it.
- Use a clean, dry glass or polytetrafluoroethylene (PTFE) pipette or syringe to transfer the desired amount of liquid. Avoid using metal spatulas or other incompatible materials.^[6]
- Dispense the liquid slowly and carefully into the receiving vessel, avoiding splashes.
- Tightly reseal the **octanoic anhydride** container immediately after use.

- Post-Dispensing:
 - Wipe down any external contamination on the container with a suitable solvent (e.g., isopropanol) and a disposable cloth, all within the fume hood.
 - Decontaminate the work surface.
 - Properly dispose of all contaminated disposable materials (pipette tips, wipes) in a designated hazardous waste container.
 - Remove PPE in the correct order and wash hands thoroughly.

Protocol for Setting Up a Reaction with Octanoic Anhydride

- Glassware Preparation:
 - Ensure all glassware is clean and oven-dried to remove any moisture.
 - Assemble the reaction apparatus inside the chemical fume hood. If the reaction is sensitive to moisture, assemble it hot and allow it to cool under a stream of inert gas (e.g., nitrogen or argon).
- Reagent Addition:

- Add other reaction components (solvents, other reagents) to the reaction vessel before introducing the **octanoic anhydride**, if the protocol allows.
- Add the **octanoic anhydride** to the reaction vessel using a syringe or dropping funnel, as appropriate for the scale and nature of the reaction. The addition should be done at a controlled rate, especially if the reaction is exothermic.
- If the reaction is to be heated, ensure a condenser is in place and that the heating mantle is connected to a temperature controller.
- Reaction Monitoring and Work-up:
 - Monitor the reaction as per the specific experimental procedure.
 - Upon completion, cool the reaction mixture to room temperature before proceeding with the work-up.
 - Quench the reaction carefully, being mindful that unreacted **octanoic anhydride** will react exothermically with aqueous solutions. The quenching procedure should be performed slowly and with cooling.
- Cleaning:
 - Clean all glassware that was in contact with **octanoic anhydride** by rinsing with an appropriate organic solvent, followed by a decontamination step (e.g., careful addition of a base like sodium bicarbonate solution to neutralize any residue), and then a final wash. All rinsates should be disposed of as hazardous waste.

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